

# Personal protective equipment for handling Cyclohexanone oxime

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## Compound of Interest

Compound Name: **Cyclohexanone oxime**

Cat. No.: **B7761111**

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## Essential Safety and Handling Guide for Cyclohexanone Oxime

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Cyclohexanone oxime** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

## Hazard Identification and Safety Data

**Cyclohexanone oxime** is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.<sup>[1]</sup> It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

Safety Parameter	Value	Source
GHS Classification	Acute toxicity, Oral (Category 4)	<a href="#">[2]</a> <a href="#">[3]</a>
Signal Word	Warning	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hazard Statements	H302: Harmful if swallowed	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	100.00 °C (212.00 °F) - closed cup	<a href="#">[1]</a>
Acute Oral Toxicity (LD50)	883 – 1,765 mg/kg (rat)	<a href="#">[5]</a>
Incompatible Materials	Strong oxidizing agents, Strong acids	<a href="#">[6]</a>

## Personal Protective Equipment (PPE)

To ensure safety when handling **Cyclohexanone oxime**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.	Protects against dust particles and splashes.[6][7]
Hand Protection	Protective gloves. The specific material should be chosen based on the duration of use and workplace conditions.	Prevents skin contact and absorption.[2][5]
Respiratory Protection	For nuisance exposures, a dust mask type N95 (US) or type P1 (EN 143) respirator is appropriate. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators approved by NIOSH (US) or CEN (EU).	Protects against inhalation of harmful dust.[1][7]
Body Protection	Protective clothing should be selected based on the potential for exposure in the workplace.	Minimizes skin contact with the chemical.[1][2]

## Operational and Handling Protocols

### Handling:

- Work in a well-ventilated area with appropriate exhaust ventilation where dust can be formed.[1][7]
- Avoid the formation of dust and aerosols.[1][7]
- Do not eat, drink, or smoke when using this product.[2][3][4][5]
- Wash hands thoroughly after handling.[2][3][5]

**Storage:**

- Keep the container tightly closed in a dry and well-ventilated place.[1][6][7]
- Store in a cool place.[7]
- Keep away from heat, sparks, open flames, and hot surfaces.[6]

## First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2][7]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[1][2][4][7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][2][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[1][2][4][7]

## Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these steps to ensure safety and proper cleanup.

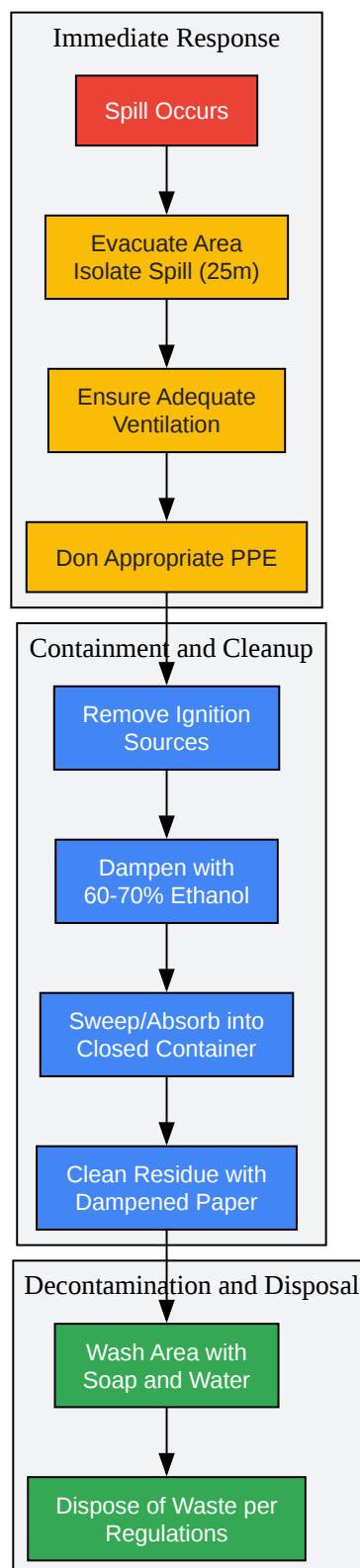
- Evacuate and Isolate: Immediately evacuate personnel from the spill area. Isolate the spill or leak area for at least 25 meters (75 feet) for solids.[8]

- Ensure Ventilation: Ensure adequate ventilation.[1][2]
- Use Personal Protective Equipment: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[1][2][7]
- Containment and Cleanup:
  - Remove all sources of ignition.[2][6][8]
  - Dampen the solid spill material with 60-70% ethanol to prevent dust formation.[8]
  - Sweep up or absorb the material with an inert substance and place it into a suitable, closed container for disposal.[2][7]
  - Use absorbent paper dampened with 60-70% ethanol to pick up any remaining material.[8]
- Decontamination: Wash the spill area with a soap and water solution.[8] Do not allow the product to enter drains.[1][7]

**Disposal:**

- Dispose of the waste material as an unused product in accordance with federal, state, and local environmental regulations.[1][2]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[7]
- Contaminated packaging should be disposed of in the same manner as the unused product. [7]

## Workflow for Handling a Cyclohexanone Oxime Spill



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Caption: Workflow for safely managing a **Cyclohexanone oxime** spill.

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